

# Essential Safety and Handling Guidance for 1,2-Benzisothiazol-5-amine

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## Compound of Interest

Compound Name: 1,2-Benzisothiazol-5-amine

Cat. No.: B1266306

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For researchers, scientists, and drug development professionals handling **1,2-Benzisothiazol-5-amine** (CAS Number: 53473-85-1), a comprehensive understanding of its hazards and the implementation of rigorous safety protocols are imperative. While a specific, detailed Safety Data Sheet (SDS) for this compound is not publicly available through standard databases, GHS classification data provides foundational safety information.

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **1,2-Benzisothiazol-5-amine** is classified as:

- Harmful if swallowed (Acute toxicity, oral)[1]
- Causes skin irritation[1]
- Causes serious eye irritation[1]
- May cause respiratory irritation[1]

This information underscores the necessity of appropriate personal protective equipment (PPE) and cautious handling procedures to minimize exposure and ensure laboratory safety.

## Personal Protective Equipment (PPE)

Given the hazards associated with **1,2-Benzisothiazol-5-amine**, the following PPE is essential:

- **Eye and Face Protection:** Chemical safety goggles or a face shield are necessary to protect against splashes and eye contact, which could lead to serious irritation.[\[2\]](#)
- **Skin Protection:** Chemical-resistant gloves are required. The specific type of glove material should be selected based on the solvent used and breakthrough time. Always inspect gloves for integrity before use. A lab coat or chemical-resistant apron should also be worn to prevent skin contact.[\[2\]](#)
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. If engineering controls are insufficient, a NIOSH-approved respirator appropriate for the exposure level should be used.[\[2\]](#)

#### Quantitative PPE Data Summary

PPE Component	Specification	Purpose
Eye Protection	Chemical safety goggles or face shield	Prevents eye irritation from splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	Protects skin from irritation.
Body Protection	Lab coat or chemical-resistant apron	Prevents skin contact with the chemical.
Respiratory Protection	Use in a chemical fume hood or wear a NIOSH-approved respirator	Prevents respiratory tract irritation.

Note: Specific quantitative data, such as glove breakthrough times, are not available due to the absence of a detailed SDS. Consult the glove manufacturer's compatibility charts for appropriate selection.

## Operational and Disposal Plans

Handling and Storage:

- Avoid generating dust.
- Ensure adequate ventilation and use in a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.

#### Spill Management:

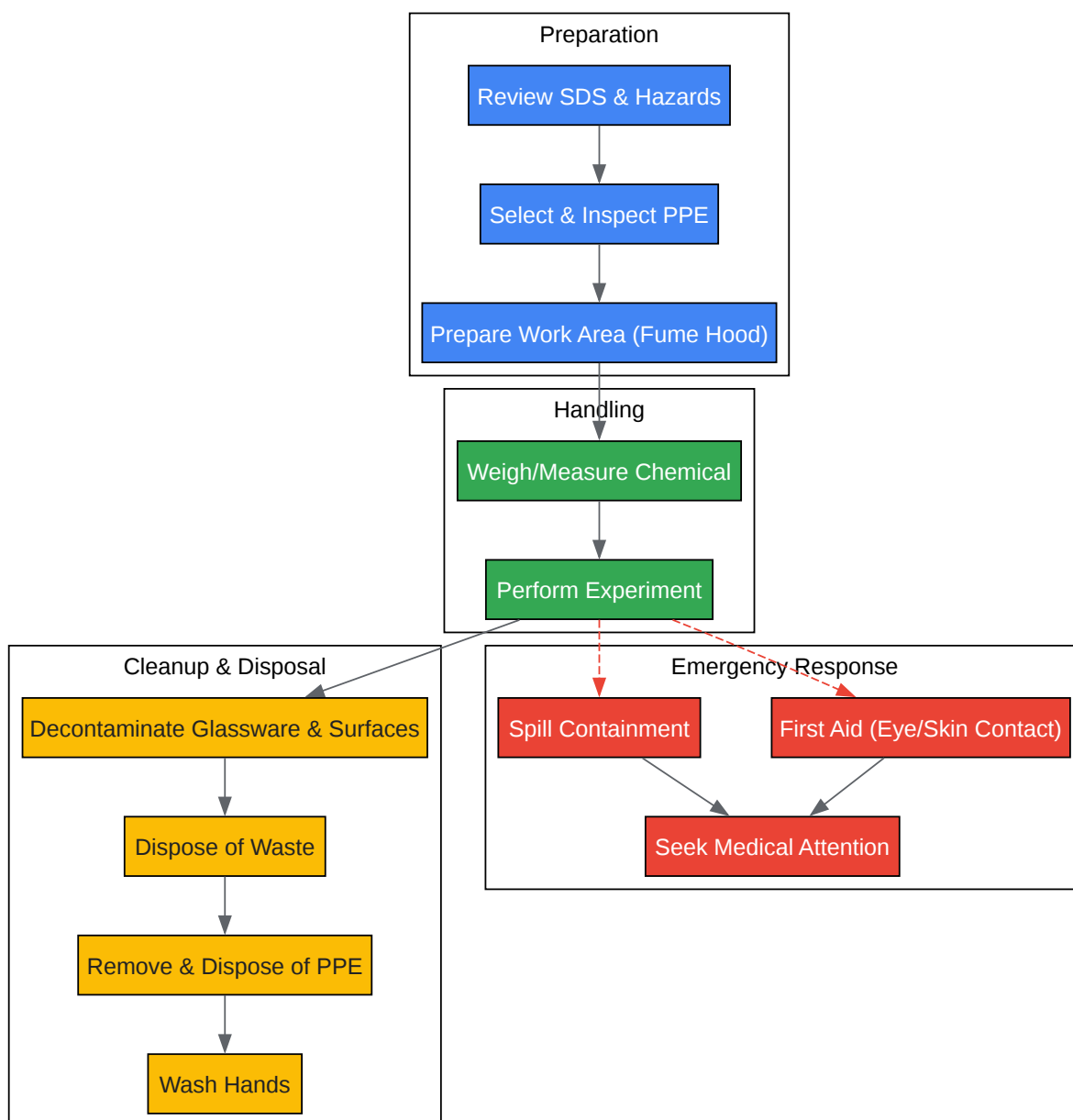
- In case of a spill, evacuate the area.
- Wear appropriate PPE as outlined above.
- For solid spills, carefully sweep or scoop the material to avoid creating dust and place it in a designated, labeled waste container.
- For solutions, absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

#### Disposal:

- Dispose of **1,2-Benzisothiazol-5-amine** and any contaminated materials as hazardous waste.
- Follow all federal, state, and local regulations for chemical waste disposal. Do not dispose of down the drain or in regular trash.

## Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **1,2-Benzisothiazol-5-amine** in a laboratory setting.



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Caption: Workflow for Safe Handling of **1,2-Benzisothiazol-5-amine**.

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## References

- 1. 1,2-Benzisothiazol-5-amine | C<sub>7</sub>H<sub>6</sub>N<sub>2</sub>S | CID 198293 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guidance for 1,2-Benzisothiazol-5-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266306#personal-protective-equipment-for-handling-1-2-benzisothiazol-5-amine]

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